

An In-depth Technical Guide to the Safe Handling of 2-Bromophenylacetic Acid

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Compound of Interest

Compound Name: 2-Bromophenylacetic acid

Cat. No.: B057240

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and handling procedures for **2-Bromophenylacetic acid** (CAS No. 18698-97-0). The information is intended to support laboratory safety and ensure the well-being of personnel working with this compound.

Chemical and Physical Properties

2-Bromophenylacetic acid is a beige solid organic compound.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO ₂	[1] [2]
Molecular Weight	215.04 g/mol	[2] [3] [4]
Appearance	Beige to off-white crystalline solid	[1] [5]
Melting Point	104-106 °C	[4] [6] [7]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, methanol, and acetone.	[5]
Odor	No information available	[1]

Hazard Identification and GHS Classification

2-Bromophenylacetic acid is classified as a hazardous substance.[\[1\]](#)[\[8\]](#) The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — (single exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)

Hazard Pictogram:

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

Handling

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid dust generation.[9] Ensure that eyewash stations and safety showers are readily accessible.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles that meet European standard EN 166 or equivalent.[1][9]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.[1][9]
 - Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin exposure.[1]
 - Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be required. For large-scale operations or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1]
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in laboratory areas.[8]

Storage

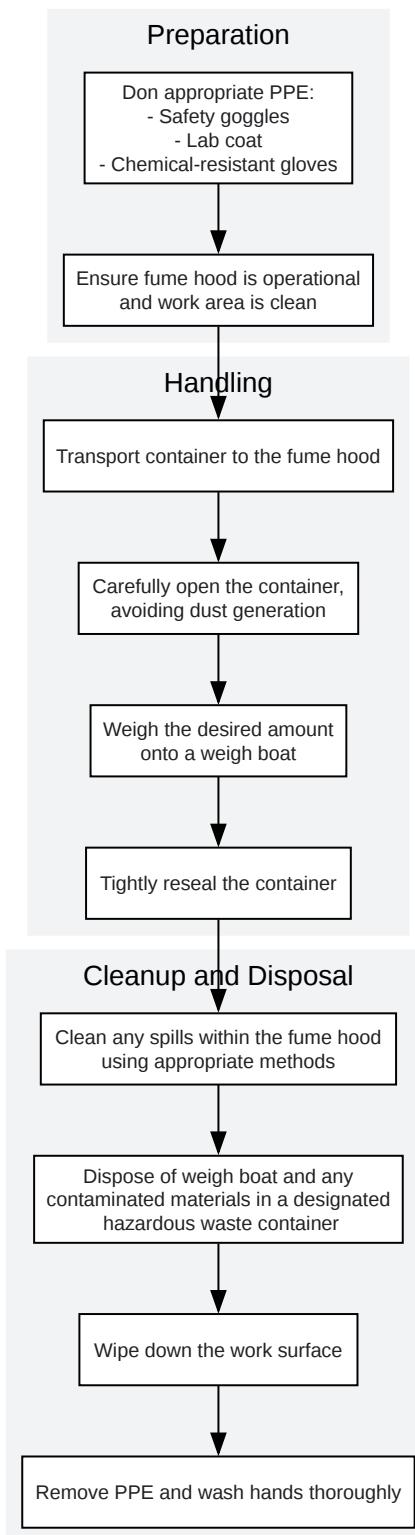
- Store in a cool, dry, and well-ventilated place.[1][9]
- Keep the container tightly closed to prevent moisture absorption and contamination.[1][9]
- Store away from incompatible materials such as strong oxidizing agents.[8]

Experimental Protocols

General Weighing and Handling Protocol for 2-Bromophenylacetic Acid Powder

This protocol outlines the steps for safely weighing and handling the solid form of **2-Bromophenylacetic acid**.

Workflow for Handling 2-Bromophenylacetic Acid Powder

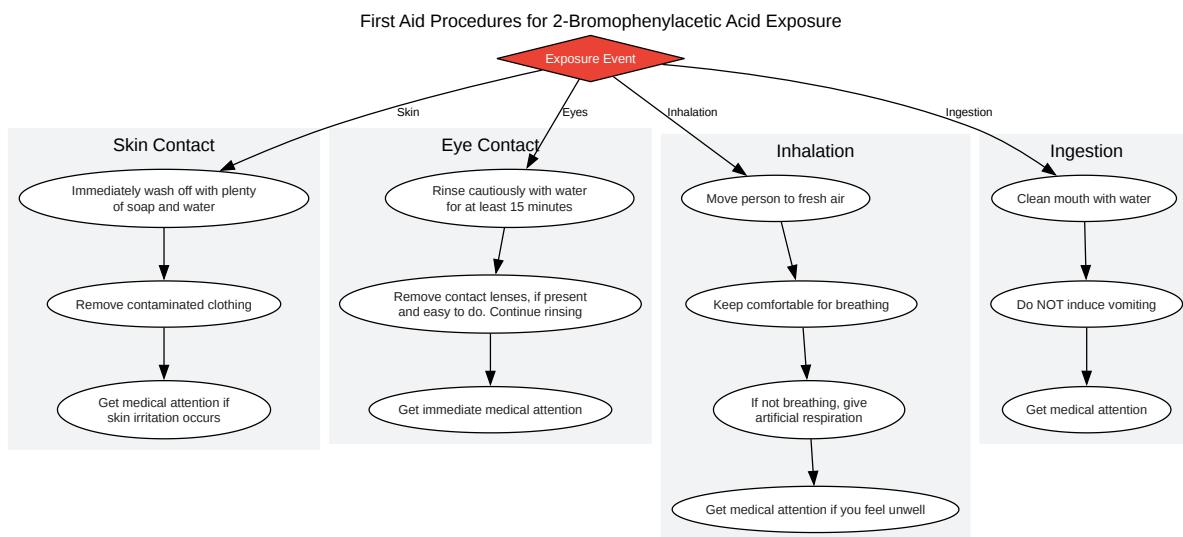


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Caption: A workflow diagram for the safe handling of **2-Bromophenylacetic acid** powder.

First Aid Procedures

In case of exposure, follow these first aid measures immediately.

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Caption: A logical diagram outlining first aid procedures for exposure to **2-Bromophenylacetic acid**.

Emergency Procedures

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1][8]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[1][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid breathing dust. Wear appropriate personal protective equipment.[10]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[11] Do not let the product enter drains.

Toxicological and Ecological Information

- Acute Toxicity: No specific quantitative data (e.g., LD50) is readily available. The primary toxicological concerns are irritation to the skin, eyes, and respiratory system upon direct contact.[1]
- Chronic Toxicity: No data is available on the long-term effects of exposure.
- Carcinogenicity: This substance is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[8]
- Ecological Information: There is no specific data available on the ecological effects of **2-Bromophenylacetic acid**. It is advised to prevent its release into the environment.[1]

Disposal Considerations

Dispose of **2-Bromophenylacetic acid** and its containers in accordance with local, regional, and national regulations.^[1] It is recommended to entrust disposal to a licensed waste disposal company.

This document is intended as a guide and does not replace the need for a thorough risk assessment before handling **2-Bromophenylacetic acid**. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. 2-Bromophenylacetic acid | C8H7BrO2 | CID 87754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-bromo-2-phenylacetic acid | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompas.com]
- 4. 2-Bromophenylacetic acid 99 18698-97-0 [sigmaaldrich.com]
- 5. pacificbiochem.com [pacificbiochem.com]
- 6. 2-Bromophenylacetic acid 99 18698-97-0 [sigmaaldrich.com]
- 7. 2-Bromophenylacetic acid | CAS#:18698-97-0 | Chemsoc [chemsoc.com]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. enamine.enamine.net [enamine.enamine.net]
- 11. fishersci.com [fishersci.com]
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